

Application Notes: Meropenem Stock Solution Preparation and Storage for Research

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Meropenem** is a broad-spectrum carbapenem antibiotic effective against a wide range of Gram-positive and Gram-negative bacteria.[1][2][3] Its bactericidal activity stems from the inhibition of vital bacterial cell wall synthesis.[2][4] For reproducible and accurate in-vitro and in-vivo research, the proper preparation and storage of **meropenem** stock solutions are critical. These notes provide detailed protocols and stability data to guide researchers in handling **meropenem** hydrate for laboratory use.

Quantitative Data Summary

The following tables summarize the solubility and stability of **meropenem** in various solvents and under different storage conditions.

Table 1: Solubility of Meropenem



Solvent	Concentration	Notes	Source(s)
DMSO	~30 mg/mL	-	[5]
76 - 87 mg/mL	Moisture-absorbing DMSO can reduce solubility; use fresh solvent.	[6][7]	
Dimethylformamide (DMF)	~30 mg/mL	-	[5]
Water	~77 mg/mL	Sparingly soluble.	[6][8]
PBS (pH 7.2)	~5 mg/mL	-	[5]
Ethanol	< 1 mg/mL	Considered insoluble.	[6]
Acetone / Ether	Practically Insoluble	-	[8]

Table 2: Stability of Meropenem Solutions



Concentration	Solvent / Diluent	Storage Temperature	Stability Details	Source(s)
Solid Powder	N/A	-20°C	≥ 4 years	[5]
Up to 50 mg/mL	Water for Injection	15-25°C (Room Temp)	Stable for up to 2-3 hours.	[8][9]
Up to 50 mg/mL	Water for Injection	4°C	Stable for up to 12-13 hours.	[8][9]
1 - 20 mg/mL	0.9% Sodium Chloride	15-25°C (Room Temp)	Stable for up to 4 hours.	[9]
2.5 - 50 mg/mL	0.9% Sodium Chloride	4°C	Stable for up to 18 hours.	[9]
4 mg/mL	0.9% Sodium Chloride	5°C	Retains >93% for at least 7 days.	[10]
10 & 20 mg/mL	0.9% Sodium Chloride	5°C	Retains >90% for at least 5 days.	[10]
1 - 20 mg/mL	5% Dextrose	15-25°C (Room Temp)	Use immediately; stable for up to 2 hours.	[8][9]
Any	Aqueous Buffers	N/A	Not recommended to store for more than one day.	[5]
N/A	Any	Frozen	Should not be frozen due to physical instability (precipitation).	[9][11]

Experimental Protocols



Safety Precautions: **Meropenem** should be considered hazardous until further information is available. Do not ingest, inhale, or allow contact with eyes or skin. Wash thoroughly after handling.[5] Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.

Protocol 1: Preparation of High-Concentration Meropenem Stock Solution in DMSO

This protocol is suitable for experiments where a high-concentration stock is required and the final concentration of DMSO in the assay is tolerable.

Materials:

- Meropenem (hydrate) solid powder (FW: 437.5 g/mol)[5]
- Anhydrous, sterile DMSO
- Sterile, conical-bottom polypropylene tubes
- · Calibrated balance and weighing paper
- Vortex mixer

Methodology:

- Calculation: Determine the mass of meropenem powder needed for your desired stock concentration and volume.
 - Formula: Mass (mg) = Desired Concentration (mM) * Final Volume (mL) * Molecular
 Weight (mg/mmol)
 - Example for a 100 mM stock in 1 mL: Mass = 100 mmol/L * 0.001 L * 437.5 mg/mmol = 43.75 mg.
- Weighing: Tare the balance with weighing paper. Carefully weigh the calculated amount of meropenem powder.



- Dissolution: Transfer the powder to a sterile conical tube. Add the desired volume of fresh, anhydrous DMSO.
- Mixing: Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. The solution should be clear.
- Aliquoting & Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.
 - Store aliquots at -20°C. The solid form is stable for at least 4 years at this temperature.[5]
 While data on long-term stability in DMSO is limited, it is best practice to use prepared stock solutions within a few months.

Protocol 2: Preparation of Meropenem Solution in Aqueous Buffer

This protocol is for preparing solutions for direct use in biological experiments where organic solvents are not permissible. Aqueous solutions are significantly less stable and should typically be prepared fresh.

Materials:

- · Meropenem (hydrate) solid powder
- Sterile aqueous buffer (e.g., PBS, pH 7.2, or 0.9% Sodium Chloride Injection)
- Sterile, conical-bottom polypropylene tubes
- · Calibrated balance and weighing paper
- (Optional) 0.22 μm sterile syringe filter

Methodology:

 Calculation: Calculate the required mass of meropenem. Note the lower solubility in aqueous buffers (e.g., ~5 mg/mL in PBS, pH 7.2)[5].



- Example for a 5 mg/mL solution in 10 mL of PBS: Mass = 5 mg/mL * 10 mL = 50 mg.
- Weighing: Carefully weigh the calculated amount of **meropenem** powder.
- Dissolution: Transfer the powder to a sterile tube. Add the desired volume of sterile aqueous buffer.
- Mixing: Mix thoroughly by vortexing or inversion until fully dissolved. The solution should appear colorless to pale yellow.[8]
- Sterilization (Optional): If the buffer was not pre-sterilized or if sterility is paramount, filter the solution through a 0.22 μm sterile syringe filter into a new sterile tube.
- · Storage and Use:
 - Aqueous solutions of meropenem are not recommended for storage for more than one day.[5]
 - If immediate use is not possible, solutions in 0.9% NaCl may be stored at 4°C for up to 18 hours.[9]
 - Crucially, do not freeze aqueous solutions of meropenem.[8][9]

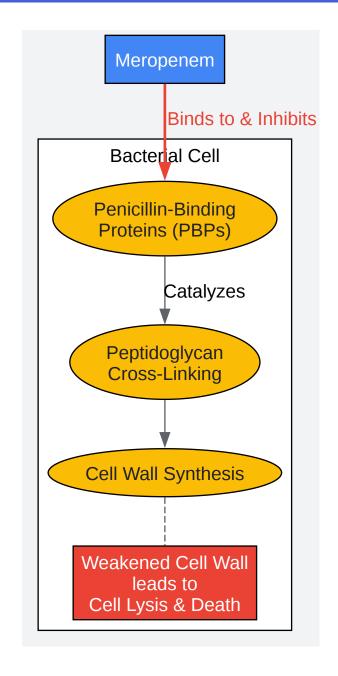
Visualizations



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Caption: Workflow for preparing meropenem stock solutions.





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Caption: Meropenem's mechanism of action via inhibition of cell wall synthesis.

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